

3-(Hydroxymethyl)benzamide safety and handling precautions

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)benzamide

Cat. No.: B159686

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An In-Depth Technical Guide to the Safe Handling of **3-(Hydroxymethyl)benzamide** for Laboratory Professionals

This guide provides a comprehensive overview of the essential safety and handling precautions for **3-(Hydroxymethyl)benzamide**, tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from established safety data and best practices to ensure a secure and compliant laboratory environment.

Compound Profile and Hazard Identification

3-(Hydroxymethyl)benzamide (CAS No. 126926-34-9) is a benzamide derivative with a molecular formula of $C_8H_9NO_2$ and a molecular weight of 151.16 g/mol ^[1] While specific toxicological data is limited, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear hazard profile based on notifications to the ECHA C&L Inventory.^[1] Understanding these hazards is the foundational step in risk mitigation.

The primary hazards associated with **3-(Hydroxymethyl)benzamide** are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Skin Irritation (Category 2): Causes skin irritation upon contact.^[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^[1]

- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]

This profile is consistent with related benzamide compounds, which are known to cause irritation and have potential for toxicity.[2] Therefore, a cautious and well-documented handling protocol is imperative.

GHS Hazard Summary Table

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1]

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

The cornerstone of safe chemical handling lies in a robust combination of engineering controls and appropriate personal protective equipment. This dual approach minimizes exposure through both environmental controls and individual protection.

The Primacy of Engineering Controls

Whenever feasible, engineering controls should be the primary method for exposure reduction. For a powdered solid like **3-(Hydroxymethyl)benzamide**, which poses an inhalation risk, the following are critical:

- Chemical Fume Hood: All weighing and handling of the solid compound should be conducted within a certified chemical fume hood to contain airborne particles.

- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.[\[3\]](#)[\[4\]](#)

Mandatory Personal Protective Equipment (PPE)

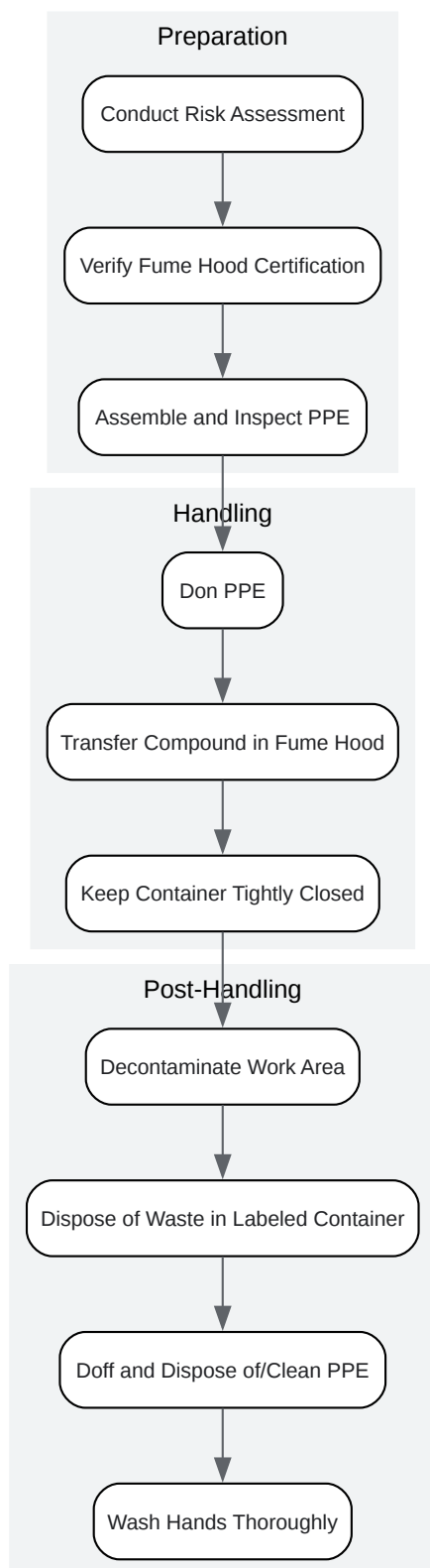
The selection of PPE must be based on a thorough risk assessment of the planned procedures.[\[5\]](#) The following PPE is mandatory when handling **3-(Hydroxymethyl)benzamide**:

PPE Category	Item	Standard/Specification	Rationale
Eye and Face Protection	Safety Goggles	Chemical splash goggles conforming to ANSI Z87.1 (US) or EN 166 (EU) standards. [3] [4]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for handling powdered chemicals. [6]	Prevents skin contact and subsequent irritation. [1]
Body Protection	Laboratory Coat	A long-sleeved lab coat should be worn to protect skin and personal clothing.	Provides a barrier against accidental spills and contamination. [6]
Respiratory Protection	NIOSH-approved Respirator	Required when handling the powder outside of a fume hood or when dust generation is likely. [4]	Prevents inhalation of the compound, which may cause respiratory irritation. [1]

Standard Operating Procedure for Handling 3-(Hydroxymethyl)benzamide

Adherence to a standardized workflow is crucial for ensuring reproducible and safe experimental outcomes. The following protocol outlines the key steps for handling this

compound.



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Caption: Standard Operating Procedure Workflow for **3-(Hydroxymethyl)benzamide**.

Step-by-Step Methodology:

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Assemble all necessary PPE and inspect for any damage.^[6]
- Handling:
 - Don the appropriate PPE: lab coat, nitrile gloves, and safety goggles.
 - Perform all manipulations of the solid compound, including weighing and transferring, inside the fume hood to minimize dust inhalation.
 - Use a spatula or scoop for transferring the powder to avoid creating dust clouds.
 - Keep the container of **3-(Hydroxymethyl)benzamide** tightly closed when not in use.^{[3][4]}
- Post-Handling & Cleanup:
 - Decontaminate the work surface with an appropriate cleaning agent.
 - Dispose of any contaminated materials (e.g., weigh boats, pipette tips) and the compound itself in a clearly labeled hazardous waste container.^[7]
 - Doff PPE in the correct order to prevent cross-contamination (gloves first, then lab coat, followed by goggles).
 - Wash hands thoroughly with soap and water after removing all PPE.

Emergency Procedures: Preparedness and Response

Even with meticulous planning, accidental exposures and spills can occur. A well-defined emergency response plan is critical.

First Aid Measures

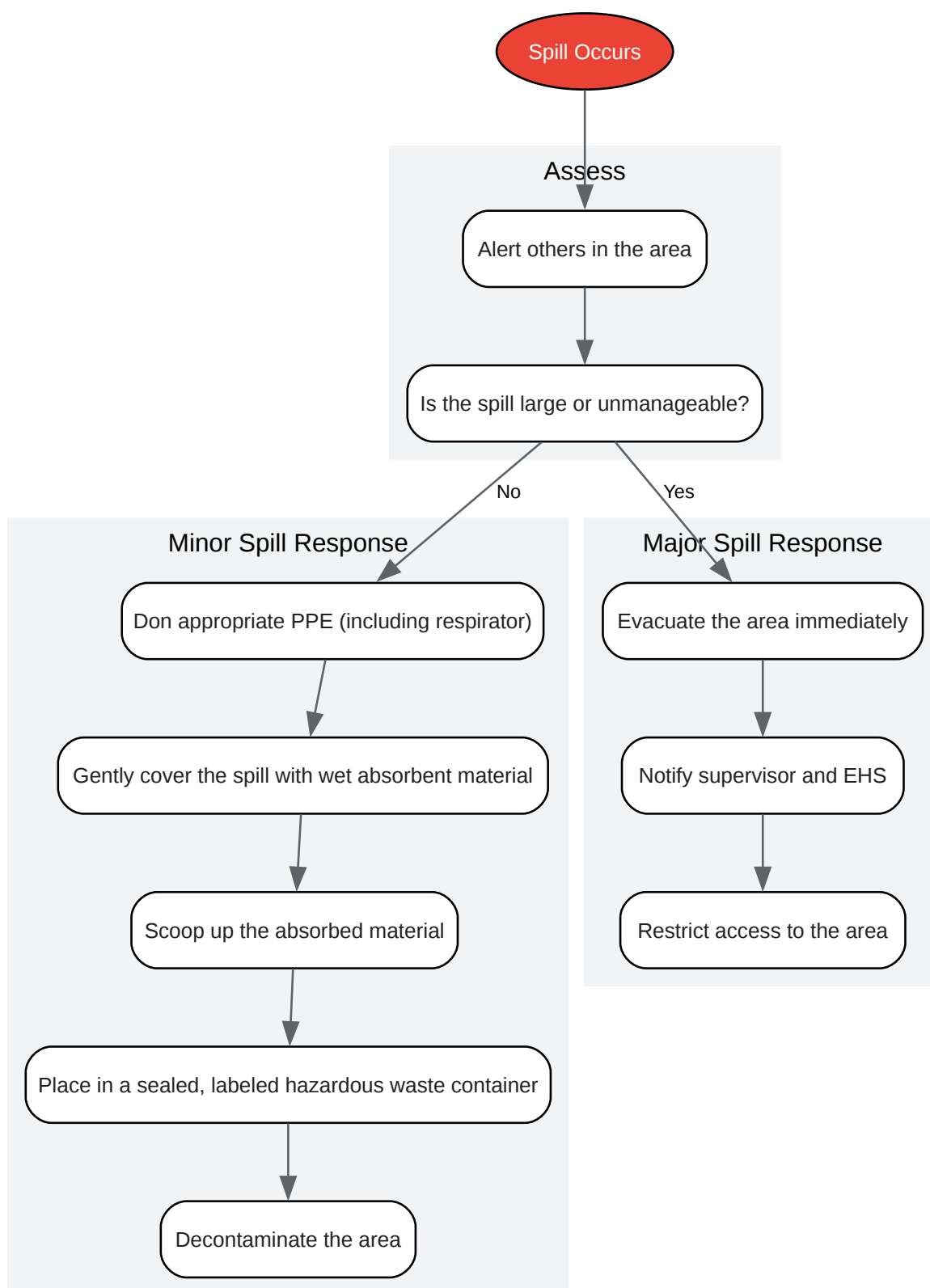
Immediate and appropriate first aid can significantly reduce the severity of an accidental exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [7]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention. [3] [7]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor. [3] [7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [4] [7]

In all cases of exposure, provide the attending medical personnel with the Safety Data Sheet or hazard information for the compound.

Accidental Spill Response

A prompt and correct response to a spill is essential to prevent further contamination and exposure. The scale of the spill dictates the appropriate response.



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Caption: Decision-making workflow for responding to a chemical spill.

Minor Spill (Small, Contained, and Manageable by Trained Personnel):

- Alert Personnel: Immediately inform others in the vicinity.
- Don PPE: Wear appropriate PPE, including a respirator, to prevent inhalation of the powder.
[8]
- Contain and Absorb: Gently cover the powdered spill with a wet paper towel or other wet absorbent material to prevent it from becoming airborne.[8]
- Clean Up: Carefully scoop or sweep the material into a designated hazardous waste container.[9][10] Avoid dry sweeping which can generate dust.
- Decontaminate: Clean the spill area with a suitable detergent and water.[9]
- Dispose: Seal and label the waste container for proper disposal according to your institution's guidelines.[10]

Major Spill (Large Quantity, Uncontained, or Poses a Significant Hazard):

- Evacuate: Immediately evacuate the area.[11]
- Alert: Notify your supervisor and your institution's Environmental Health and Safety (EHS) department or emergency response team.[11]
- Secure the Area: Restrict access to the spill area to prevent further exposure.
- Await Professional Response: Do not attempt to clean up a major spill unless you are trained and equipped to do so.

Storage and Chemical Compatibility

Proper storage is vital for maintaining the stability of **3-(Hydroxymethyl)benzamide** and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.
[3][4]

- Incompatible Materials: While specific data for **3-(Hydroxymethyl)benzamide** is not available, based on similar compounds, it is prudent to avoid strong oxidizing agents, strong bases, acids, acid anhydrides, and acid chlorides.[3][12]

Conclusion: A Culture of Safety

The safe handling of **3-(Hydroxymethyl)benzamide** is predicated on a thorough understanding of its hazards, the consistent use of engineering controls and PPE, and adherence to established protocols. This guide provides a framework for laboratory professionals to work with this compound confidently and safely. Fostering a proactive culture of safety, where risk assessment and preparedness are paramount, is the ultimate key to minimizing risk in any research endeavor.

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